Strategic Sourcing & Technical Synthesis Guide: 5,6-Dibromoquinoline

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Compound of Interest	
Compound Name:	*5,6-Dibromoquinoline*
CAS No.:	*16560-59-1*
Cat. No.:	*B091812*

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Executive Summary

5,6-Dibromoquinoline (CAS: 16560-59-1) is a high-value heterocyclic scaffold used primarily in the development of kinase inhibitors, optoelectronic ligands, and advanced pharmaceutical intermediates.[1][2] Unlike its more common isomers (e.g., 5-bromoquinoline or 6-bromoquinoline), the 5,6-isomer is rarely available as a bulk commodity due to significant regiochemical challenges during synthesis.

This guide provides a technical roadmap for researchers and procurement officers to navigate the scarcity of this compound, understand the cost drivers (specifically isomer separation), and implement a self-validating quality control system.

Part 1: Chemical Profile & Availability Analysis

Identity & Specifications

Attribute	Specification
Chemical Name	5,6-Dibromoquinoline
CAS Number	16560-59-1
Molecular Formula	$C_9H_5Br_2N$
Molecular Weight	286.95 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DCM, Chloroform, DMSO; sparingly soluble in water

Market Availability & Pricing Tiers

The market for **5,6-dibromoquinoline** is characterized by low liquidity. It is almost exclusively a "Make-to-Order" (MTO) item rather than a "Make-to-Stock" (MTS) product.

Scale	Availability Status	Estimated Lead Time	Price Estimate (Indicative)*
Research (100 mg - 1 g)	Rare Stock / Inquiry	2–3 Weeks	$600 – $950 / gram
Pilot (10 g - 100 g)	Custom Synthesis	6–8 Weeks	$3,000 – $5,000 / 10g
Bulk (> 1 kg)	Contract Mfg. (CMO)	3–4 Months	Inquire (FTE-based)

*Note: Prices are extrapolated from market rates for similarly difficult isomers (e.g., 3,6-dibromoquinoline) and reflect the purification labor required.

Part 2: Technical Deep Dive – The Cost Driver

The high cost and low availability of **5,6-dibromoquinoline** are direct consequences of its synthesis pathway. The standard Skraup synthesis using 3,4-dibromoaniline yields a mixture of isomers that are energetically similar and difficult to separate.

Synthesis Logic & Regioselectivity

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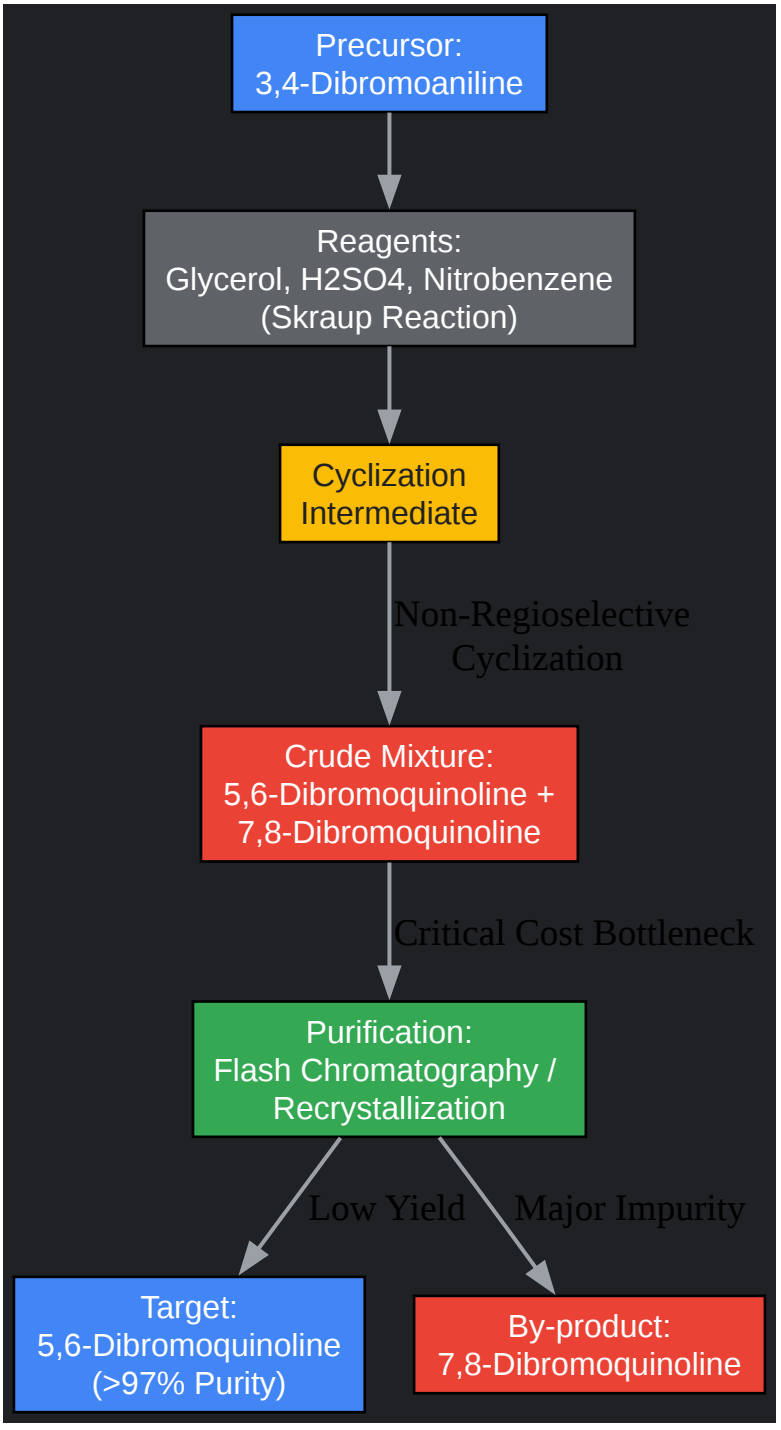
When 3,4-dibromoaniline is subjected to the Skraup reaction (glycerol, H_2SO_4, oxidizing agent), the ring closure can occur at two different ortho positions relative to the amine group:

- Path A (Sterically Hindered): Closure at the C2 position (relative to the amine) yields **5,6-dibromoquinoline**.
- Path B (Less Hindered): Closure at the C6 position yields 7,8-dibromoquinoline.

Path B is often kinetically favored or competitive, leading to a mixture that requires extensive column chromatography or fractional recrystallization to purify the 5,6-isomer.

Synthesis Workflow Diagram

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Figure 1: The synthesis workflow highlights the non-regioselective cyclization step, which is the primary driver of cost and impurity risks.

Part 3: Quality Control – A Self-Validating System

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When sourcing custom-synthesized **5,6-dibromoquinoline**, you cannot rely solely on a vendor's Certificate of Analysis (CoA) due to the high risk of isomer contamination (specifically the 7,8-isomer). You must implement an internal validation protocol.

The NMR Validation Protocol

Proton NMR (^{1}H NMR) is the most reliable method to distinguish the 5,6-isomer from the 7,8-isomer. The key lies in the coupling constants (

-values) of the protons on the heterocyclic ring (positions 2, 3, and 4) and the benzenoid ring.

Differentiation Logic:

- **5,6-Dibromoquinoline**: The benzenoid ring has protons at positions 7 and 8.[1][2] These are ortho to each other. You should observe an ortho-coupling (J ≈ 8-9 Hz) between H-7 and H-8.
- 7,8-Dibromoquinoline: The benzenoid ring has protons at positions 5 and 6. These are also ortho to each other.
- Distinction: The chemical shift environment differs. In the 5,6-isomer, the H-8 proton is peri- to the nitrogen lone pair (though less interacting than H-8 in quinoline), but H-4 is spatially close to the Br at C-5. This "peri-effect" or steric desheilding often shifts the H-4 signal downfield compared to the 7,8-isomer.

Recommended QC Workflow:

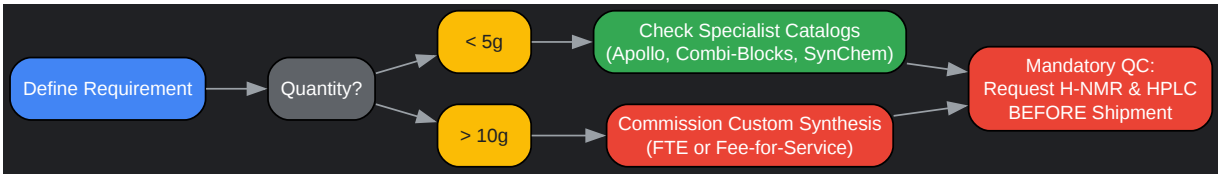
- Run ^{1}H NMR in $CDCl_3$.
- Verify Heterocyclic Ring: Look for the characteristic doublet-of-doublets (dd) for H-3, and doublets for H-2 and H-4.
- Verify Benzenoid Ring:
  - Integrate the aromatic region. You must find exactly two protons in the benzenoid region (excluding the 3 hetero-ring protons).
  - Confirm they are doublets with J ≈ 9 Hz (ortho coupling).

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- Red Flag: If you see small satellite peaks near the main doublets, the sample likely contains the 7,8-isomer.

Sourcing Decision Matrix

Use this logic to determine your procurement strategy.



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Figure 2: Procurement decision tree emphasizing the mandatory QC audit step regardless of the source.

Part 4: Procurement Protocol

To secure valid material, do not issue a generic Purchase Order. Use the following specification language to protect your research integrity.

RFQ (Request for Quote) Template Specifications:

> *"Material: **5,6-Dibromoquinoline** (CAS: 16560-59-1). Purity: >97% by HPLC (254 nm). Critical Specification: Product must be free of 7,8-dibromoquinoline isomer (<1%). Documentation Required: ^{1}H NMR ($CDCl_3$) showing clear integration of benzenoid protons and absence of isomeric impurities. HPLC trace required."*

Recommended Suppliers (Aggregators)

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While direct manufacturers vary, these aggregators often hold stock or have validated routes for brominated quinolines:

- Combi-Blocks: Known for heterocyclic building blocks.
- Apollo Scientific: Strong inventory of halogenated aromatics.
- Bld Pharm: Often has stock of difficult isomers in Shanghai/USA warehouses.

References

- Skraup Synthesis Mechanism & Regiochemistry: Manske, R. H. F., & Kulka, M. (1953). The Skraup Synthesis of Quinolines. Organic Reactions, 7, 59-98.[3]
- Comparative Isomer Data (Quinoline Bromination): Eisch, J. J. (1962). Aza-aromatic Substitution. Journal of Organic Chemistry. (Provides context on electrophilic substitution patterns in quinoline).
- Chemical Property Data (**5,6-Dibromoquinoline**): PubChem Compound Summary for CAS 16560-59-1.[4] (Note: Verify isomer specificity as databases often aggregate isomers).
- Market Pricing Benchmarks: Sigma-Aldrich / Merck (Search for "Bromoquinoline" to benchmark isomer pricing tiers).

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Sources

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